

In-Depth Technical Guide: 2,3-Dibromoacrylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromoacrylic acid

Cat. No.: B11927356

[Get Quote](#)

CAS Number: 24767-86-0

For Researchers, Scientists, and Drug Development Professionals

Core Data Summary

This technical guide provides a comprehensive overview of **2,3-Dibromoacrylic acid**, a halogenated unsaturated carboxylic acid. The information presented is intended to support research, synthesis, and drug development activities.

Property	Value	Reference
CAS Number	24767-86-0	[1] [2]
Molecular Formula	C ₃ H ₂ Br ₂ O ₂	[1]
Molecular Weight	229.856 g/mol	[1]
SMILES	OC(=O)C(Br)=CBr	[2]
LogP	1.70220	[1]
PSA	37.30000	[1]

Synthesis and Experimental Protocols

The synthesis of **2,3-Dibromoacrylic acid** typically involves a two-step process: the bromination of acrylic acid to form 2,3-dibromopropionic acid, followed by dehydrobromination to yield the target compound.

Synthesis of 2,3-Dibromopropionic Acid

Reaction:



[Click to download full resolution via product page](#)

Caption: Synthesis of 2,3-dibromopropionic acid from acrylic acid.

Experimental Protocol:

This protocol is adapted from a patented process for the synthesis of a related derivative and describes the formation of the precursor, 2,3-dibromopropionic acid.[\[3\]](#)

Materials:

- Acrylic acid (100 g)
- Bromine (224 g)

Procedure:

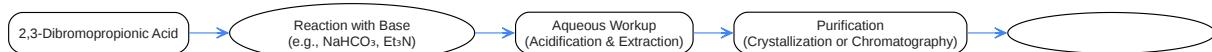
- Charge a suitable reactor with 224 g of bromine at a temperature of 15-20°C.
- With continuous stirring, add 100 g of acrylic acid uniformly over a period of 8 hours.
- During the addition, the temperature will rise, and the reaction mixture will begin to reflux.
- After the addition is complete, continue stirring for 30 minutes at a temperature of 64-66°C.
- The resulting product is a melt of 2,3-dibromopropionic acid.[\[3\]](#)

Note: This reaction is exothermic and involves corrosive and hazardous materials. Appropriate safety precautions, including the use of a fume hood and personal protective equipment, are essential.

Synthesis of 2,3-Dibromoacrylic Acid (Dehydrobromination)

While a specific, detailed experimental protocol for the dehydrobromination of 2,3-dibromopropionic acid to **2,3-dibromoacrylic acid** was not found in the surveyed literature, this transformation is a standard organic reaction. Typically, it would involve treating the 2,3-dibromopropionic acid with a base to induce elimination of HBr. The choice of base and reaction conditions would influence the yield and purity of the final product.

General Workflow:



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2,3-dibromoacrylic acid**.

Spectroscopic Data

Specific spectroscopic data for **2,3-Dibromoacrylic acid** is not readily available in public databases. However, data for structurally related compounds can provide an indication of the expected spectral features.

Spectroscopic Data for Related Compounds

Compound	Data
Ethyl 2,3-dibromopropionate	Mass Spectrum (electron ionization): Key fragments and their relative intensities can be found in the NIST WebBook. [4]
2,3-Dibromopropanoic acid	Mass Spectrum (electron ionization): Available in the NIST WebBook. [5]
2-Bromoacrylic acid	^1H NMR and IR spectra: Available on PubChem. [6]
Acrylic acid	^1H and ^{13}C NMR, IR, and Mass Spectra: Extensive data is available in various databases. [7] [8] [9]

Applications in Research and Drug Development

While **2,3-Dibromoacrylic acid** itself is primarily classified as a chemical intermediate, its structural motif and the reactivity of the acrylic acid moiety suggest potential applications in several areas of drug development and research.

Versatile Chemical Intermediate

2,3-Dibromoacrylic acid serves as a versatile intermediate in organic synthesis.[\[2\]](#) The presence of two bromine atoms and a carboxylic acid group allows for a variety of chemical transformations to build more complex molecules.

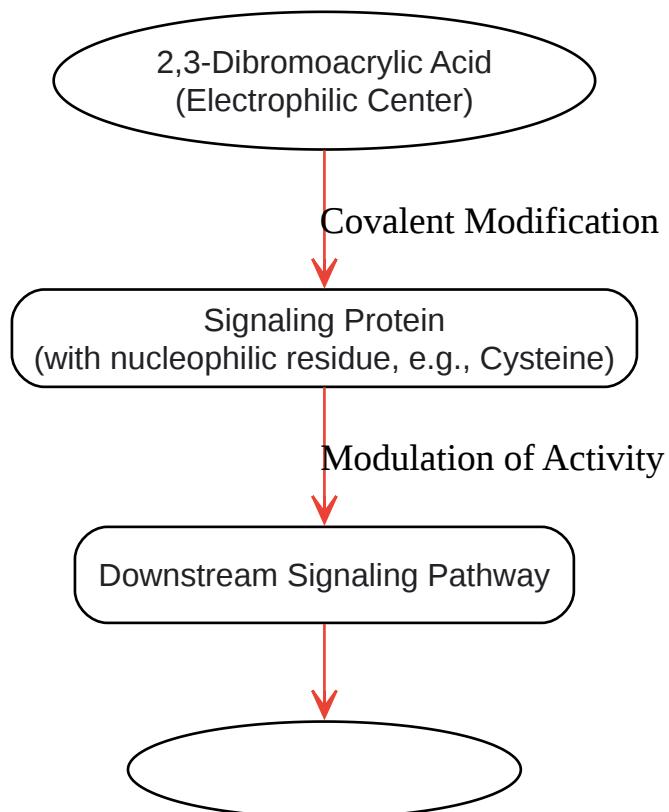
Potential as a Bioactive Scaffold

Acrylic acid and its derivatives are known to exhibit a range of biological activities and are used in the development of various therapeutic agents. Although specific studies on the biological activity of **2,3-dibromoacrylic acid** are limited, related structures have been investigated for their potential as:

- Enzyme Inhibitors: Boronic acid derivatives, which can be conceptually related to α,β -unsaturated carbonyl compounds, have been explored as inhibitors of enzymes like β -lactamases.[10] The electrophilic nature of the double bond in **2,3-dibromoacrylic acid** could potentially make it a target for nucleophilic residues in enzyme active sites.
- Anticancer Agents: The synthesis and biological evaluation of various acrylic acid derivatives have been a subject of interest in the development of new anticancer agents. For instance, derivatives of furo[2,3-d]pyrimidine incorporating an acrylic acid moiety have been investigated as EGFR inhibitors.[11]

Signaling Pathway Involvement (Hypothetical)

There is no direct evidence linking **2,3-Dibromoacrylic acid** to specific signaling pathways. However, based on the known roles of related compounds, a hypothetical involvement could be considered. For example, some α,β -unsaturated carbonyl compounds are known to interact with cellular nucleophiles, such as cysteine residues in proteins, which can modulate the activity of signaling pathways.



[Click to download full resolution via product page](#)

Caption: Hypothetical interaction with a signaling pathway.

It is important to emphasize that this is a speculative pathway and requires experimental validation.

Safety Information

Detailed safety information for **2,3-Dibromoacrylic acid** is not extensively documented in publicly available sources. However, based on its structure as a halogenated carboxylic acid, it should be handled with care. Related compounds, such as 2,3-dibromopropionic acid, are known to cause severe skin burns and eye damage.^[12] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 2,3-Dibromoacrylic acid - Immunomart [immunomart.com]
- 3. US5344977A - Process for the preparation of 2,3-dibromopropionyl chloride - Google Patents [patents.google.com]
- 4. Propanoic acid, 2,3-dibromo-, ethyl ester [webbook.nist.gov]
- 5. Propanoic acid, 2,3-dibromo- [webbook.nist.gov]
- 6. 2-Bromoacrylic acid | C3H3BrO2 | CID 82633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. rsc.org [rsc.org]
- 8. spectrabase.com [spectrabase.com]
- 9. Acrylic acid(79-10-7) 13C NMR spectrum [chemicalbook.com]
- 10. mdpi.com [mdpi.com]

- 11. Design, Synthesis, Biological Evaluation, and In Silico Studies of Novel Furo[2,3-d]pyrimidine Derivatives as EGFR Inhibitors With Potential Antitumor Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. 2,3-Dibromopropionic acid | C3H4Br2O2 | CID 11746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2,3-Dibromoacrylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11927356#2-3-dibromoacrylic-acid-cas-number\]](https://www.benchchem.com/product/b11927356#2-3-dibromoacrylic-acid-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com